

# Robtin dosage and administration guidelines

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## Compound of Interest

Compound Name: *Robtin*

Cat. No.: *B12321449*

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## Application Notes and Protocols: Robtin (Fictional Compound)

For Research Use Only (RUO). Not for use in diagnostic procedures.

Compound: **Robtin** (RTN-42) Target: Selective inhibitor of Tyrosine Kinase Receptor Zeta (TKRZ) Molecular Weight: 482.5 g/mol Appearance: White to off-white crystalline solid

## Background

**Robtin** is a potent and selective small molecule inhibitor of the Tyrosine Kinase Receptor Zeta (TKRZ), a receptor tyrosine kinase implicated in aberrant cell proliferation and survival signals in specific oncogenic pathways. These notes provide guidelines for the preclinical in vitro and in vivo application of **Robtin** for research purposes.

## Quantitative Data Summary

### Table 1: In Vitro Efficacy of Robtin in Cancer Cell Lines

This table summarizes the half-maximal inhibitory concentration (IC50) of **Robtin** in various TKRZ-positive cancer cell lines after 72 hours of continuous exposure.

Cell Line	Cancer Type	IC50 (nM)	95% Confidence Interval (nM)
NCI-H460	Non-Small Cell Lung	15.2	12.8 - 18.1
A549	Non-Small Cell Lung	18.9	16.5 - 21.7
MDA-MB-231	Triple-Negative Breast	25.4	22.0 - 29.3
HT-29	Colorectal	150.8	135.2 - 168.1
PC-3	Prostate	> 1000	N/A

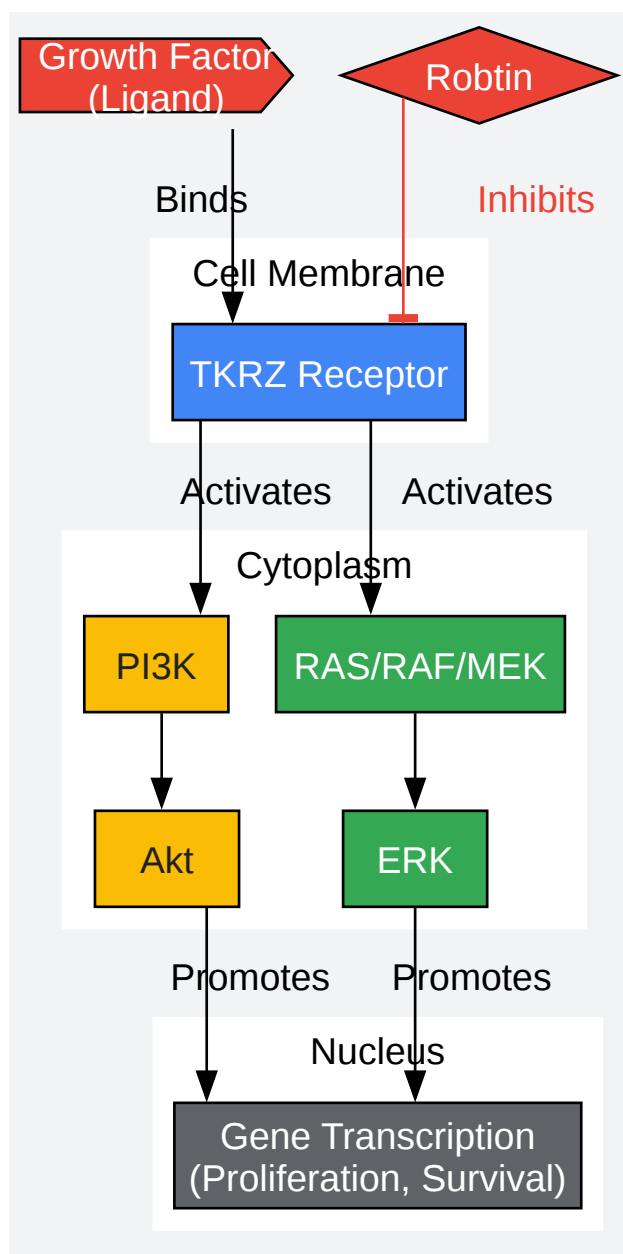
## Table 2: Recommended Dosage for In Vivo Xenograft Studies

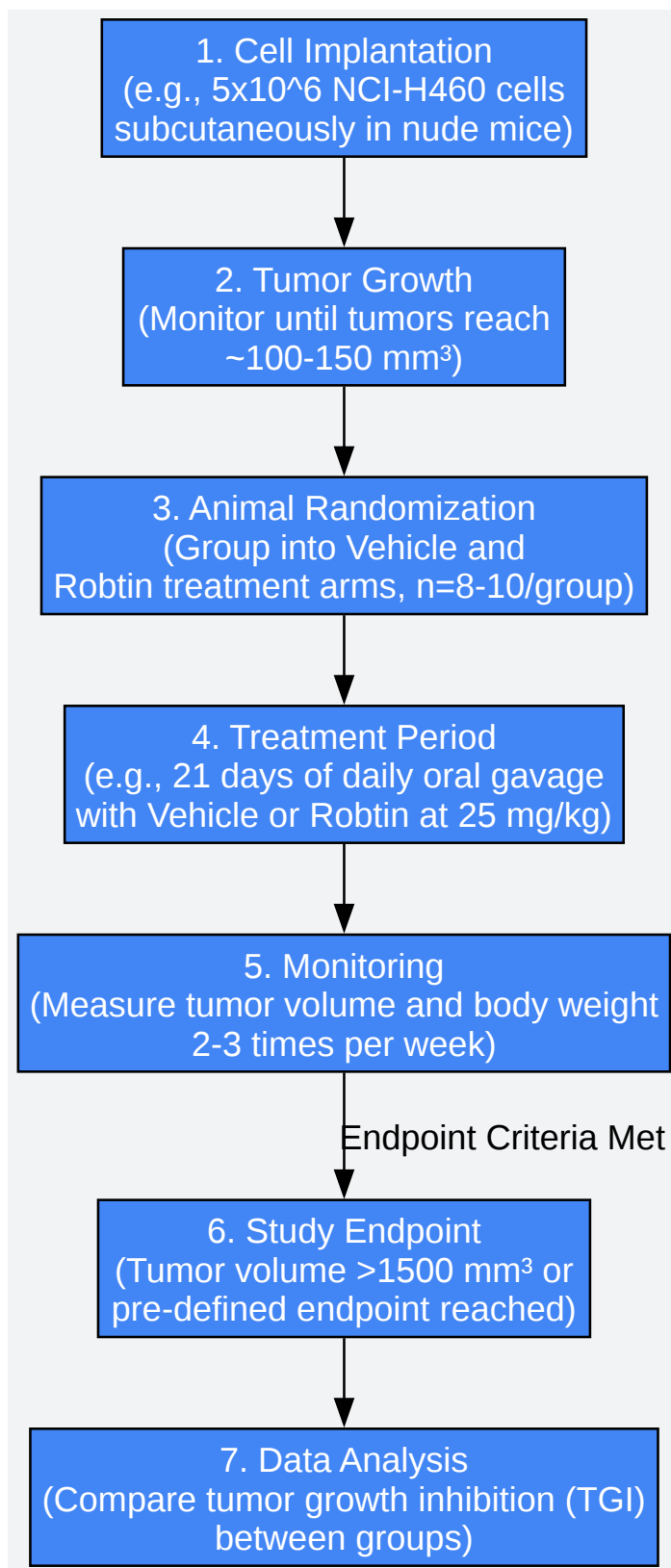
The following dosages are recommended starting points for efficacy studies in immunodeficient mice bearing TKRZ-positive tumor xenografts. Final dosage should be optimized for each specific model.

Animal Model	Route of Administration	Vehicle	Recommended Dose Range (mg/kg)	Dosing Frequency
Nude Mouse (nu/nu)	Oral (p.o.)	0.5% Methylcellulose	10 - 50	Once Daily (QD)
NSG Mouse	Intraperitoneal (i.p.)	10% DMSO, 40% PEG300	5 - 25	Twice Daily (BID)

## Signaling Pathway

The diagram below illustrates the hypothetical TKRZ signaling cascade that is inhibited by **Robtin**. **Robtin** prevents the autophosphorylation of TKRZ upon ligand binding, thereby blocking downstream activation of the PI3K/Akt and MAPK/ERK pathways.





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